

Application Note: High-Efficiency Extraction of Pistacia vera Oil Using Ultrasound-Assisted Protocol

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Compound of Interest

Compound Name: *PISTACIA VERA SEED OIL*

CAS No.: *129871-01-8*

Cat. No.: *B1176687*

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Abstract

This application note details a comprehensive protocol for the extraction of high-quality oil from Pistacia vera (pistachio) nuts using Ultrasound-Assisted Extraction (UAE). This method offers a green and efficient alternative to traditional solvent extraction techniques, such as Soxhlet, by significantly reducing extraction time, lowering energy consumption, and allowing for the use of safer solvents like ethanol. This document provides a detailed experimental protocol, comparative data on oil yield and physicochemical properties, and visual workflows to guide researchers, scientists, and drug development professionals in implementing this advanced extraction technique.

Introduction

Pistacia vera oil is a valuable product rich in unsaturated fatty acids, antioxidants, and other bioactive compounds, making it a desirable ingredient in the pharmaceutical, cosmetic, and food industries.[1] Traditional extraction methods often involve harsh solvents and high temperatures, which can degrade the quality of the oil and are environmentally taxing.[2]

Ultrasound-assisted extraction (UAE) utilizes acoustic cavitation to disrupt the plant cell walls, enhancing solvent penetration and facilitating the release of intracellular contents.[2] This technique has been shown to improve extraction efficiency, increase oil yield, and better preserve the oil's natural bioactive compounds.[3] This note provides an optimized protocol for the UAE of Pistacia vera oil and compares its performance with conventional methods.

Experimental Protocols

Materials and Equipment

- Pistachio Nuts: Dried, de-shelled Pistacia vera kernels.
- Grinder: Laboratory-grade grinder or mill.
- Solvents: Ethanol (food-grade), n-Hexane (analytical grade).
- Ultrasonic Processor: Probe-type sonicator (e.g., Soniprep 150 or equivalent) with adjustable power and frequency.
- Beaker: Glass beaker of appropriate size.
- Magnetic Stirrer: To ensure uniform mixing during sonication.
- Filtration System: Vacuum filtration apparatus with filter paper (e.g., Whatman No. 1).
- Rotary Evaporator: For solvent removal post-extraction.
- Analytical Balance: For accurate measurements.
- Soxhlet Apparatus: For comparative conventional extraction.

Sample Preparation

- Obtain high-quality, dried, and de-shelled Pistacia vera kernels.
- Grind the pistachio kernels into a fine powder using a laboratory grinder. A smaller particle size increases the surface area for more efficient extraction.

Ultrasound-Assisted Extraction (UAE) Protocol

This protocol is optimized for ethanolic extraction.[3]

- **Mixing:** Weigh 80 g of the ground pistachio powder and place it into a 250 ml glass beaker.
- **Solvent Addition:** Add ethanol to the beaker to achieve a solvent-to-solid ratio of 5.94:1 (v/w).
- **Temperature Control:** Adjust the temperature of the mixture to 32.74°C using a water bath or a temperature-controlled magnetic stirrer.
- **Sonication:** Immerse the ultrasonic probe into the slurry. Set the ultrasound frequency to 15 kHz and the power to 100 W.[3]
- **Extraction:** Sonicate the mixture for a total of 29.47 minutes. To prevent overheating, apply the ultrasound in intervals (e.g., 1.5 minutes on, with short pauses).[3] Ensure continuous mixing using a magnetic stirrer throughout the process.
- **Solid-Liquid Separation:** After sonication, separate the solid pistachio residue from the liquid extract using vacuum filtration.
- **Solvent Removal:** Remove the ethanol from the filtrate using a rotary evaporator to obtain the pure *Pistacia vera* oil.
- **Storage:** Store the extracted oil in a sealed, dark container at 4°C to prevent oxidation.

Conventional Soxhlet Extraction Protocol (for comparison)

- **Sample Loading:** Place a known amount of ground pistachio powder (e.g., 8 g) into a cellulose thimble.
- **Apparatus Setup:** Place the thimble into the Soxhlet extractor. Add 150 mL of n-hexane to the round-bottom flask.
- **Extraction:** Heat the flask to the boiling point of hexane (approximately 69°C) and perform the extraction for 3-6 hours.[3][4]

- **Solvent Removal:** After extraction, remove the n-hexane using a rotary evaporator to yield the pistachio oil.
- **Storage:** Store the oil under the same conditions as the UAE-extracted oil.

Data Presentation

Table 1: Comparison of Oil Yield from Different Extraction Methods

Extraction Method	Solvent	Key Parameters	Oil Yield (% w/w)	Reference
Ultrasound-Assisted Extraction (UAE)	Ethanol	32.74°C, 29.47 min, 5.94:1 ratio, 15 kHz, 100 W	22.04%	[3]
Ultrasound-Assisted Extraction (UAE)	n-Hexane	32.74°C, 29.47 min, 5.94:1 ratio	50.05%	[3]
Conventional Soxhlet Extraction	n-Hexane	3 hours	55.8%	[3]
Cold Pressing	N/A	Mechanical Press	31.0 - 34.8%	[5]

Table 2: Fatty Acid Composition of Pistacia vera Oil (Soxhlet Extraction)

Note: Data for a comprehensive fatty acid profile of UAE-extracted Pistacia vera oil was not available for a direct comparison. However, studies on related species suggest that UAE does not significantly alter the fatty acid profile compared to conventional methods.

Fatty Acid	Type	Percentage (%)
Oleic Acid (C18:1)	Monounsaturated	51.99 - 72.0%
Linoleic Acid (C18:2)	Polyunsaturated	13.3 - 36.32%
Palmitic Acid (C16:0)	Saturated	7.2 - 10.5%
Stearic Acid (C18:0)	Saturated	0.9 - 10.5%
Palmitoleic Acid (C16:1)	Monounsaturated	< 0.96%
Linolenic Acid (C18:3)	Polyunsaturated	< 0.39%

(Data synthesized from multiple sources)[6][7]

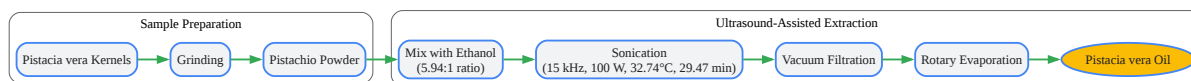
Table 3: Physicochemical Properties of Pistacia vera Oil from Various Extraction Methods

Parameter	Ultrasound-Assisted Extraction (UAE)	Soxhlet Extraction	Cold Pressing
Antioxidant Activity	Higher antioxidant capacity reported.[8]	Lower than cold pressing.[8]	High antioxidant capacity.[8]
Total Phenolic Content	Generally higher due to enhanced release.	Lower due to thermal degradation.[2]	High, well-preserved.[8]
Peroxide Value (meq O2/kg)	Potentially lower due to shorter extraction time and lower temperature.	Can be higher due to prolonged heating.	Generally low.
Acid Value (mg KOH/g)	Expected to be low.	Can increase with prolonged heat exposure.	Generally low.

(Qualitative comparison based on available literature)

Visualizations

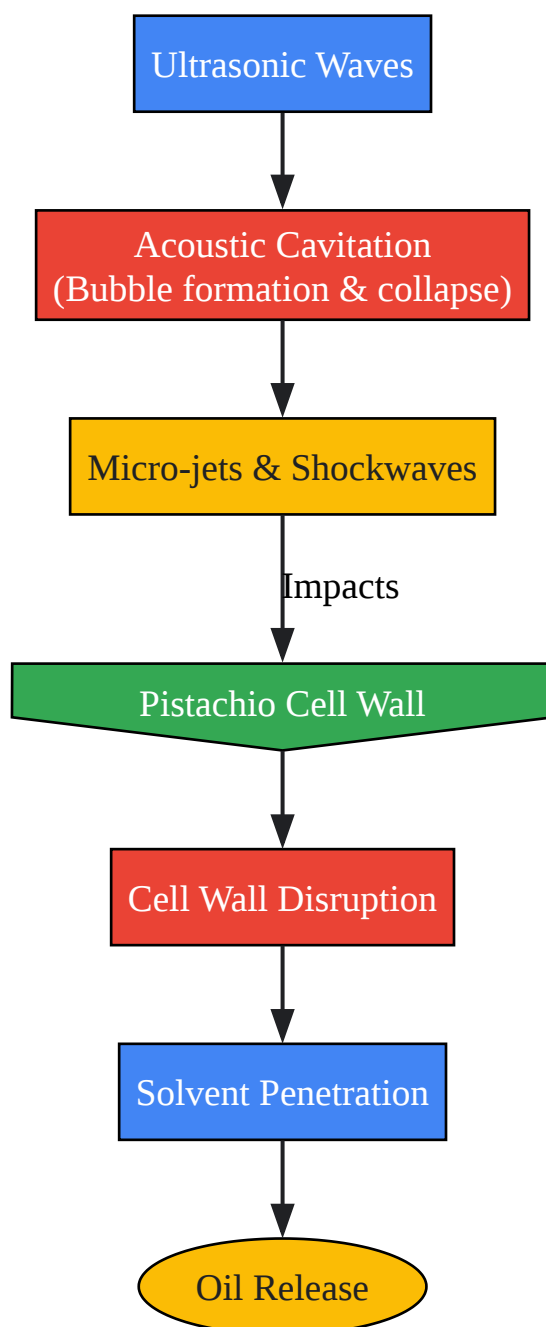
Experimental Workflow Diagram



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Caption: Workflow for Ultrasound-Assisted Extraction of Pistacia vera Oil.

Signaling Pathway (Conceptual) - Cell Disruption by Ultrasound



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Caption: Mechanism of cell disruption by acoustic cavitation in UAE.

Discussion

The data presented demonstrates that Ultrasound-Assisted Extraction is a highly effective method for obtaining oil from *Pistacia vera*. While conventional Soxhlet extraction with hexane may yield a slightly higher percentage of oil, UAE offers significant advantages in terms of

process time and the use of green solvents.[3] The optimized ethanolic UAE protocol provides a respectable yield of 22.04% in under 30 minutes, compared to the several hours required for Soxhlet extraction.[3]

Furthermore, the non-thermal nature of UAE at optimized, mild temperatures helps in preserving the valuable bioactive compounds present in the oil. Literature suggests that UAE can lead to higher antioxidant activity and total phenolic content in the extracted oil compared to methods involving prolonged heat exposure.[2][8] This is crucial for applications in the pharmaceutical and nutraceutical industries where the therapeutic properties of the oil are of primary interest.

While a comprehensive, direct comparison of the fatty acid profile of UAE-extracted pistachio oil is an area for further research, existing studies on similar matrices suggest that the profile is not negatively impacted and remains rich in beneficial oleic and linoleic acids.

Conclusion

Ultrasound-Assisted Extraction is a robust, efficient, and green technology for the extraction of Pistacia vera oil. It offers a significant reduction in extraction time and allows for the use of non-toxic solvents, yielding a high-quality oil rich in bioactive compounds. The detailed protocol and comparative data provided in this application note serve as a valuable resource for researchers and professionals seeking to implement modern, sustainable extraction technologies.

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